

I. Synthetic Strategy: An Orthogonal Approach to a Privileged Scaffold

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Compound of Interest

Compound Name: *Benzyl 6-amino-5-oxo-1,4-diazepane-1-carboxylate*

CAS No.: 784156-97-4

Cat. No.: B1603041

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The synthesis of **Benzyl 6-amino-5-oxo-1,4-diazepane-1-carboxylate** is predicated on a multi-step sequence that begins with a commercially available, orthogonally protected amino acid. The core of this strategy is the construction of a linear dipeptide-like precursor, followed by an intramolecular cyclization to form the desired seven-membered ring. The final step involves selective deprotection to unmask the 6-amino group.

The key pillars of this synthetic approach are:

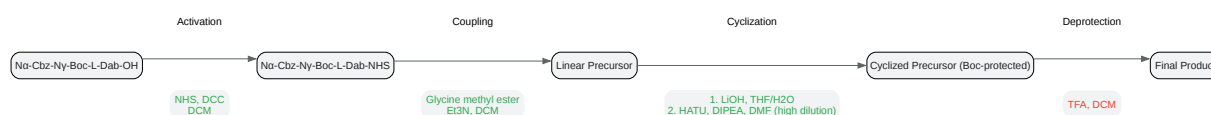
- **Orthogonal Protecting Groups:** The use of tert-butoxycarbonyl (Boc) and benzyloxycarbonyl (Cbz or Z) protecting groups is central to this pathway. These groups are "orthogonal," meaning one can be removed under specific conditions without affecting the other^{[2][3][4]}. This allows for precise control over which functional groups react at each stage of the synthesis. The Boc group is labile to acid, while the Cbz group is typically removed by hydrogenolysis.
- **Linear Precursor Assembly:** The synthesis begins by coupling two key building blocks to form a linear precursor. This is analogous to dipeptide synthesis, a well-established and highly

optimized set of reactions in organic chemistry[5][6][7].

- **Intramolecular Cyclization:** The formation of the 1,4-diazepan-5-one ring is achieved through an intramolecular amide bond formation. This is a crucial step that transforms the linear precursor into the cyclic target scaffold. The success of this step is often dependent on high-dilution conditions to favor the intramolecular reaction over intermolecular polymerization[8].

II. Visualizing the Synthetic Pathway

The following diagram illustrates the proposed synthetic route from the starting material, $N\alpha$ -Cbz-Ny-Boc-L-2,4-diaminobutyric acid, to the final product.



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Caption: Synthetic route for **Benzyl 6-amino-5-oxo-1,4-diazepane-1-carboxylate**.

III. Detailed Experimental Protocol

This section provides a step-by-step methodology for the synthesis of **Benzyl 6-amino-5-oxo-1,4-diazepane-1-carboxylate**.

Step 1: Activation of $N\alpha$ -Cbz-Ny-Boc-L-2,4-diaminobutyric acid

The synthesis commences with the activation of the carboxylic acid of the starting material to facilitate the subsequent coupling reaction.

- Dissolve $N\alpha$ -Cbz-Ny-Boc-L-2,4-diaminobutyric acid (1.0 eq) in anhydrous dichloromethane (DCM).

- Add N-hydroxysuccinimide (NHS) (1.1 eq) to the solution.
- Cool the mixture to 0 °C in an ice bath.
- Add N,N'-dicyclohexylcarbodiimide (DCC) (1.1 eq) portion-wise while maintaining the temperature at 0 °C.
- Stir the reaction mixture at 0 °C for 1 hour and then at room temperature overnight.
- Filter the reaction mixture to remove the dicyclohexylurea (DCU) byproduct.
- Concentrate the filtrate under reduced pressure to yield the crude N α -Cbz-Ny-Boc-L-Dab-NHS ester, which is used in the next step without further purification.

Rationale: The use of DCC and NHS is a standard method for activating carboxylic acids for amide bond formation. This creates a more reactive species that is less prone to racemization compared to other activation methods.

Step 2: Coupling with Glycine Methyl Ester to Form the Linear Precursor

The activated amino acid is then coupled with glycine methyl ester to form the linear dipeptide-like precursor.

- Dissolve the crude N α -Cbz-Ny-Boc-L-Dab-NHS ester from the previous step in anhydrous DCM.
- In a separate flask, dissolve glycine methyl ester hydrochloride (1.2 eq) in DCM and add triethylamine (Et₃N) (2.5 eq) to neutralize the salt and provide a basic environment.
- Add the glycine methyl ester solution to the activated amino acid solution.
- Stir the reaction mixture at room temperature overnight.
- Wash the reaction mixture sequentially with 1 M HCl, saturated NaHCO₃ solution, and brine.
- Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.

- Purify the crude product by flash column chromatography on silica gel to obtain the pure linear precursor: methyl (S)-2-((S)-2-((benzyloxy)carbonylamino)-4-((tert-butoxycarbonyl)amino)butanamido)acetate.

Step 3: Saponification and Intramolecular Cyclization

The methyl ester of the linear precursor is saponified, and the resulting carboxylic acid is activated for intramolecular cyclization.

- Saponification: Dissolve the linear precursor (1.0 eq) in a mixture of tetrahydrofuran (THF) and water. Add lithium hydroxide (LiOH) (1.5 eq) and stir at room temperature until the reaction is complete (monitored by TLC). Acidify the reaction mixture with 1 M HCl and extract the product with ethyl acetate. Dry the organic layer and concentrate to yield the carboxylic acid.
- Cyclization: Dissolve the carboxylic acid from the previous step in a large volume of anhydrous dimethylformamide (DMF) to achieve high dilution (approximately 0.01 M). Add 1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate (HATU) (1.2 eq) and diisopropylethylamine (DIPEA) (3.0 eq). Stir the reaction mixture at room temperature for 24-48 hours.
- Remove the DMF under high vacuum.
- Dissolve the residue in ethyl acetate and wash with 1 M HCl, saturated NaHCO₃, and brine.
- Dry the organic layer, filter, and concentrate.
- Purify the crude product by flash column chromatography to yield Benzyl (S)-6-((tert-butoxycarbonyl)amino)-5-oxo-1,4-diazepane-1-carboxylate.

Rationale: The saponification step is necessary to generate the free carboxylic acid required for the subsequent amide bond formation. The intramolecular cyclization is the key ring-forming step. The use of a peptide coupling agent like HATU efficiently promotes the amide bond formation. High dilution is critical to minimize intermolecular side reactions and maximize the yield of the desired cyclic product.

Step 4: Deprotection to Yield the Final Product

The final step is the removal of the Boc protecting group from the 6-amino functionality.

- Dissolve the Boc-protected diazepanone from the previous step in DCM.
- Add trifluoroacetic acid (TFA) (10-20 eq) and stir the mixture at room temperature for 1-2 hours.
- Concentrate the reaction mixture under reduced pressure to remove the excess TFA and DCM.
- Dissolve the residue in a minimal amount of DCM and precipitate the product by adding diethyl ether.
- Filter the solid and wash with diethyl ether to obtain the TFA salt of **Benzyl 6-amino-5-oxo-1,4-diazepane-1-carboxylate**.
- If the free amine is desired, the TFA salt can be neutralized with a mild base.

Rationale: TFA is a standard reagent for the cleavage of Boc protecting groups. The acidic conditions are mild enough to leave the Cbz group intact, demonstrating the principle of orthogonal protection.

IV. Quantitative Data Summary

The following table summarizes the expected reagents and yields for a representative synthesis. Actual yields may vary depending on the specific reaction conditions and purification efficiency.

Step	Starting Material	Key Reagents	Product	Expected Yield (%)
1	N α -Cbz-Ny-Boc-L-Dab-OH	NHS, DCC	N α -Cbz-Ny-Boc-L-Dab-NHS	>95 (crude)
2	N α -Cbz-Ny-Boc-L-Dab-NHS	Glycine methyl ester, Et ₃ N	Linear Precursor	70-85
3	Linear Precursor	1. LiOH; 2. HATU, DIPEA	Boc-protected Diazepanone	50-70
4	Boc-protected Diazepanone	TFA	Final Product (TFA salt)	>90

V. Conclusion

The synthetic pathway detailed in this guide provides a reliable and reproducible method for the preparation of **Benzyl 6-amino-5-oxo-1,4-diazepane-1-carboxylate**. By employing a strategy rooted in the principles of orthogonal protection and intramolecular cyclization, this guide offers a clear and logical approach for accessing this valuable heterocyclic scaffold. The provided protocol, along with the scientific rationale, should serve as a valuable resource for researchers in medicinal chemistry and drug discovery.

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